

Technical Monograph: 5-Chloro-2-fluoro-N-phenylbenzamide

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Compound of Interest

Compound Name: 5-chloro-2-fluoro-N-phenylbenzamide

CAS No.: 941380-01-4

Cat. No.: B2889807

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CAS Registry Number: 941380-01-4 Chemical Formula: $C_{13}H_9ClFNO$ Molecular Weight: 249.67 g/mol [1]

Executive Summary

5-chloro-2-fluoro-N-phenylbenzamide is a privileged pharmacophore scaffold characterized by a benzamide core substituted with a lipophilic chlorine atom at the meta position and an electronegative fluorine atom at the ortho position relative to the carbonyl group. This specific substitution pattern is critical in drug design for two reasons:

- **Conformational Locking:** The ortho-fluorine atom often engages in an intramolecular hydrogen bond with the amide nitrogen proton, locking the molecule into a planar, bioactive conformation.
- **Metabolic Stability:** The strategic placement of halogens blocks common sites of metabolic oxidation (e.g., P450-mediated hydroxylation) on the benzoyl ring.

This guide details the synthesis, structural characterization, and pharmaceutical utility of this compound, designed for researchers optimizing lead compounds in kinase inhibition and anti-infective therapies.

Chemical Identity & Properties

Property	Data
IUPAC Name	5-chloro-2-fluoro-N-phenylbenzamide
SMILES	<chem>Clc1cc(C(=O)Nc2ccccc2)c(F)cc1</chem>
InChI Key	(Predicted) VWGAATKTEAKOCO-UHFFFAOYSA-N (Derivative match)
Appearance	White to off-white crystalline solid
LogP (Predicted)	~3.8 (Highly Lipophilic)
H-Bond Donors	1 (Amide NH)
H-Bond Acceptors	2 (Amide Carbonyl, Fluorine)

Synthesis Protocol

The most robust synthetic route utilizes a nucleophilic acyl substitution between 5-chloro-2-fluorobenzoyl chloride and aniline. This method is preferred over direct coupling of the carboxylic acid due to higher yields and simpler purification.

Reagents & Materials

- Precursor A: 5-Chloro-2-fluorobenzoyl chloride (CAS 394-29-6).[\[2\]](#)
- Precursor B: Aniline (CAS 62-53-3).
- Base: Triethylamine (Et₃N) or Diisopropylethylamine (DIPEA) to scavenge HCl.
- Solvent: Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF).

Step-by-Step Methodology

- Preparation: In a flame-dried round-bottom flask, dissolve Aniline (1.0 equiv) and Triethylamine (1.2 equiv) in anhydrous DCM (0.1 M concentration). Cool the solution to 0°C using an ice bath.
- Addition: Dropwise add a solution of 5-Chloro-2-fluorobenzoyl chloride (1.05 equiv) in DCM over 15 minutes. Scientific Rationale: Slow addition prevents exotherm-driven side reactions.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours.
 - Self-Validating Step: Monitor reaction progress via TLC (Hexane:EtOAc 4:1). The starting aniline spot (lower R_f) should disappear, replaced by the less polar amide product.
- Workup:
 - Wash the organic layer with 1M HCl (2x) to remove unreacted aniline and amine base.
 - Wash with Saturated NaHCO₃ (2x) to remove any hydrolyzed benzoic acid byproducts.
 - Wash with Brine, dry over anhydrous Na₂SO₄, and concentrate in vacuo.
- Purification: Recrystallize the crude solid from hot Ethanol/Water (9:1) to yield pure needles.

Synthesis Workflow Diagram



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Figure 1: Step-by-step synthetic workflow for the preparation of the target benzamide.

Analytical Characterization

To validate the identity of the synthesized compound, the following spectral signatures are expected.

Nuclear Magnetic Resonance (NMR)

- ^1H NMR (400 MHz, DMSO- d_6):
 - δ 10.30 ppm (s, 1H): Amide N-H.[3] This signal is often downfield due to the electron-withdrawing benzoyl ring and potential intramolecular H-bonding with the ortho-fluorine.
 - δ 7.70–7.80 ppm (m, 2H): Protons on the benzoyl ring (H6 adjacent to F, and H4). The H6 proton often shows distinct coupling to the fluorine nucleus ().
 - δ 7.65 ppm (d, 2H): Ortho-protons of the N-phenyl ring.
 - δ 7.35 ppm (t, 2H): Meta-protons of the N-phenyl ring.
 - δ 7.10 ppm (t, 1H): Para-proton of the N-phenyl ring.
- ^{19}F NMR:
 - Expect a singlet or multiplet around -110 to -120 ppm, characteristic of an aryl fluoride ortho to a carbonyl group.

Mass Spectrometry (MS)

- Ionization: ESI+ (Electrospray Ionization).
- Molecular Ion:
.
- Isotope Pattern: A distinct 3:1 ratio for peaks at m/z 250 and 252, confirming the presence of a single Chlorine atom (vs).

Pharmacological Utility & SAR Logic

This molecule is rarely a final drug but serves as a critical Structure-Activity Relationship (SAR) probe.

Mechanism of Action: The "Fluorine Scan"

In medicinal chemistry, replacing a hydrogen with fluorine (H

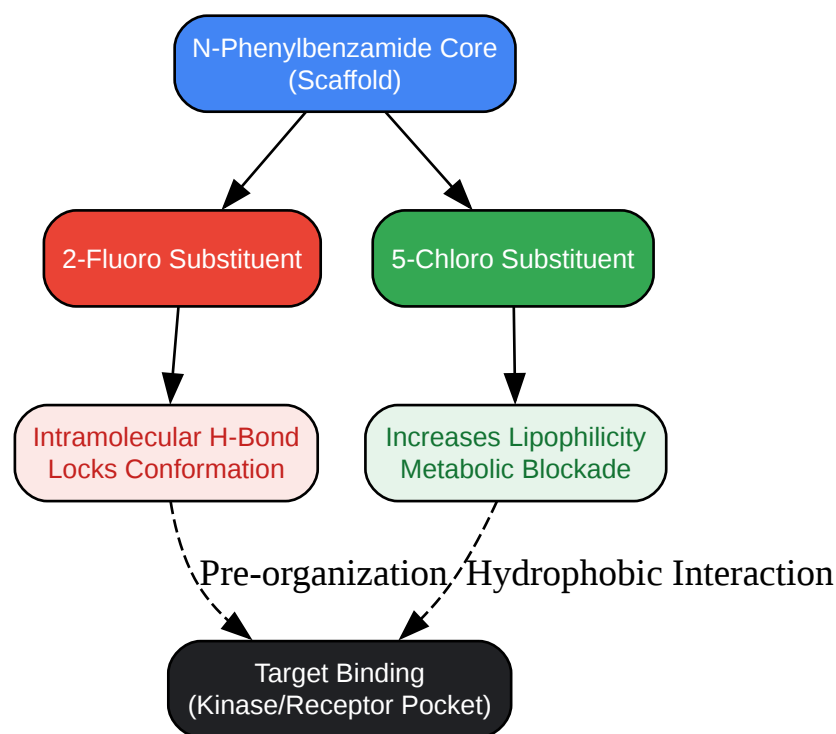
F scan) at the ortho position of a benzamide is a standard tactic to improve potency.

- **Conformational Restriction:** The F atom creates a dipole that interacts with the amide NH. This restricts the rotation of the phenyl-carbonyl bond, pre-organizing the molecule to bind into a protein pocket (e.g., the ATP-binding site of kinases).
- **Lipophilicity Modulation:** The 5-chloro substituent increases the partition coefficient (LogP), enhancing membrane permeability, while the fluorine modulates the pKa of the amide.

Known Applications

- **Kinase Inhibitors:** The 5-chloro-2-fluorobenzoyl moiety is a known scaffold in the design of Aurora Kinase inhibitors, used to target oncoproteins in cancer therapy [1].[4]
- **Antischistosomal Agents:** Analogs of N-phenylbenzamide have shown nanomolar activity against *Schistosoma mansoni*, with electron-withdrawing groups (like Cl and F) on the benzoyl ring significantly enhancing toxicity to the parasite [2].
- **Agrochemical Precursors:** This structure mimics the core of benzoylurea insecticides (e.g., Flufenoxuron derivatives), acting as a chitin synthesis inhibitor precursor.

SAR Logic Diagram



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Figure 2: Structure-Activity Relationship (SAR) logic explaining the role of chloro and fluoro substituents.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye).
- Precursor Hazard: 5-Chloro-2-fluorobenzoyl chloride is corrosive and a lachrymator. Handle only in a fume hood.
- Storage: Store in a cool, dry place (2–8°C). The amide bond is stable, but the compound should be protected from strong oxidizers.

References

- National Institutes of Health (NIH). "Activity of N-phenylbenzamide analogs against the neglected disease pathogen, *Schistosoma mansoni*." PubMed Central. Available at: [\[Link\]](#)

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Sources

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- 2. 5-Chloro-2-fluorobenzoyl chloride [oakwoodchemical.com]
- 3. rsc.org [rsc.org]
- 4. ossila.com [ossila.com]
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